

An In-depth Technical Guide to m-Tolyl Acetate

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Compound of Interest

Compound Name: *M-Tolyl acetate*

Cat. No.: *B1675977*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **m-Tolyl acetate** (CAS No. 122-46-3), an organic ester with significant applications in the pharmaceutical and chemical industries. The document details its chemical identity, physicochemical properties, synthesis methodologies, and key applications, with a focus on its role as a pharmaceutical intermediate and its inherent biological activities. Detailed experimental protocols for its synthesis and analysis are provided, alongside graphical representations of key processes to facilitate understanding for research, development, and quality control purposes.

Chemical Identity and Properties

m-Tolyl acetate, also known as m-cresyl acetate, is an aromatic ester derived from m-cresol and acetic acid.^[1] It is a colorless liquid with a characteristic sweet, floral odor.^{[1][2]}

Identifiers and Synonyms

The compound is identified by several names and numbers across various chemical databases and regulatory bodies.

Identifier Type	Value
CAS Number	122-46-3[1][3][4][5]
IUPAC Name	(3-methylphenyl) acetate[1]
EC Number	204-546-2
Molecular Formula	C ₉ H ₁₀ O ₂ [1][3][4]
Synonyms	m-Cresyl Acetate, Acetic acid m-tolyl ester, 3-Methylphenylacetate, Cresatin, Metacresyl acetate[1][3][4][5]
InChI Key	OTGAHJPFNKQGAE-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>CC1=CC(=CC=C1)OC(=O)C</chem> [1]

Physicochemical Properties

The physical and chemical characteristics of **m-Tolyl acetate** are critical for its handling, storage, and application in various experimental and industrial settings.

Property	Value
Molecular Weight	150.17 g/mol [1][3]
Appearance	Clear, colorless liquid[2][6]
Melting Point	12.0 °C[1]
Boiling Point	210-213 °C[6]
Density	1.04 g/mL at 25 °C[6]
Refractive Index (n _{20/D})	1.501[6]
Flash Point	95 °C (203 °F) - closed cup
Solubility	Soluble in DMSO; not miscible or difficult to mix with water[1][4][6]
Purity	Typically available as >97%, >98% (HPLC), or >99% (GC)[3][4][5]
Storage	Store in a dry, dark place at 0 - 4 °C for short term or -20 °C for long term[1]

Synthesis of m-Tolyl Acetate

m-Tolyl acetate is primarily synthesized through the esterification of m-cresol. The two most common laboratory and industrial methods are direct esterification with acetic acid and acylation using a more reactive derivative like acetyl chloride or acetic anhydride.

Experimental Protocols

Protocol 2.1.1: Direct Esterification

This method involves the reaction of m-cresol with acetic acid, typically using an acid catalyst.

- **Apparatus Setup:** Assemble a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus to remove water formed during the reaction.
- **Reagents:** Charge the flask with equimolar amounts of m-cresol and acetic acid.

- **Catalyst:** Add a catalytic amount of a strong acid, such as sulfuric acid (typically 1-2% of the total reactant weight).
- **Reaction:** Heat the mixture to reflux. The water produced will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- **Monitoring:** Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is produced.
- **Work-up:** After cooling, neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution). Wash the organic layer with water and brine.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., MgSO_4), filter, and purify the crude product by vacuum distillation.

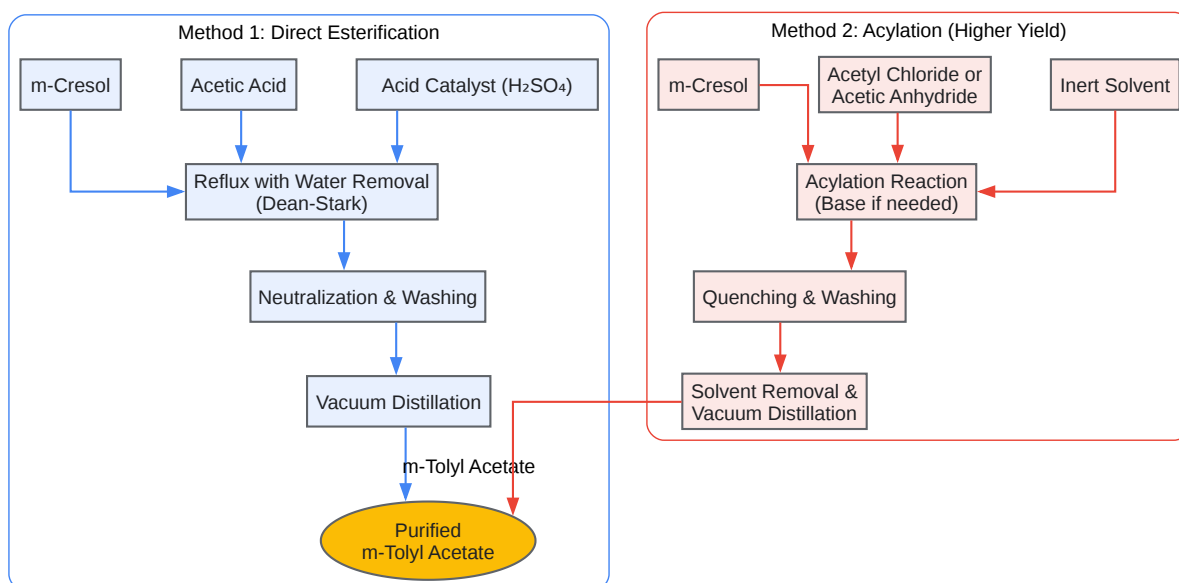
Protocol 2.1.2: Acylation of m-Cresol

This method generally provides higher yields and purity compared to direct esterification.^[1]

- **Apparatus Setup:** Use a three-necked flask equipped with a dropping funnel, a condenser, and a magnetic stirrer, placed in an ice bath.
- **Reagents:** Dissolve m-cresol in a suitable inert solvent (e.g., dichloromethane or diethyl ether) in the flask.
- **Reaction:** Slowly add an equimolar amount of acetyl chloride or acetic anhydride from the dropping funnel to the cooled solution while stirring. If acetyl chloride is used, a base (like pyridine or triethylamine) is often added to neutralize the HCl byproduct.
- **Completion:** After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- **Work-up:** Quench the reaction by slowly adding water. Separate the organic layer and wash it sequentially with a dilute acid solution (e.g., 1M HCl), a saturated sodium bicarbonate solution, and brine.^[7]

- Purification: Dry the organic layer over anhydrous MgSO_4 , filter, and remove the solvent under reduced pressure. The resulting crude ester can be further purified by vacuum distillation.

Synthesis Workflow Diagram



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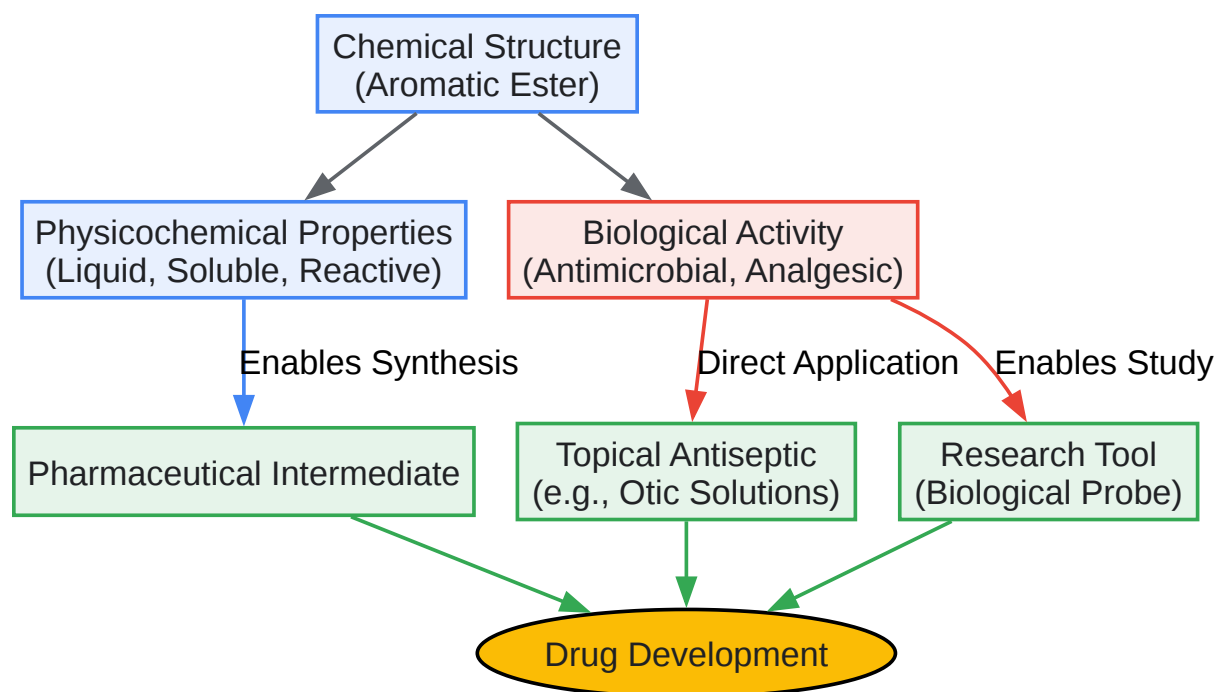
Caption: Synthesis pathways for **m-Tolyl acetate**.

Applications in Research and Drug Development

m-Tolyl acetate serves multiple functions relevant to the pharmaceutical and life sciences sectors.

- **Pharmaceutical Intermediate:** Its chemical structure provides a scaffold for the synthesis of more complex molecules and active pharmaceutical ingredients (APIs).^[1] Its reactive ester group allows for further chemical modifications, making it a valuable building block for creating novel drug candidates.^[1]
- **Antiseptic and Analgesic Agent:** The compound itself exhibits antiseptic properties.^[1] It is used in otic solutions to treat bacterial and fungal infections of the outer ear and has applications in endodontic procedures due to its antiseptic and analgesic qualities.^[1]
- **Biological Probe:** In research settings, **m-Tolyl acetate** can be used to investigate biological processes.^[1] Scientists may study its interactions with enzymes or cellular receptors to elucidate signaling pathways or explore its antimicrobial effects to understand microbial physiology.^[1]
- **Flavoring and Fragrance:** Beyond pharmaceuticals, it is used as a flavoring agent and in the fragrance industry due to its pleasant odor.^{[2][6]}

Logical Application Pathway



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Caption: From chemical properties to drug development applications.

Biological Activity

Research indicates that **m-tolyl acetate** possesses notable antimicrobial properties, making it effective against certain bacteria and fungi.[1] This activity is largely attributed to the cresyl group, which can disrupt microbial cellular processes.[1] Its potential for inhibiting microbial growth has led to its investigation and use in disinfectants, preservatives, and topical anti-infective formulations.[1] While beneficial, computational studies have also suggested potential toxicity, underscoring the need for careful handling and further investigation into its safety profile in various applications.[1]

Analytical Methodologies

The purity and identity of **m-Tolyl acetate** are typically confirmed using standard analytical techniques, with Gas Chromatography (GC) being a primary method for assessing purity.

General Protocol for GC Analysis

This protocol outlines a general procedure for determining the purity of a **m-Tolyl acetate** sample. Instrument conditions should be optimized for the specific equipment used.

- **Sample Preparation:** Prepare a dilute solution of the **m-Tolyl acetate** sample in a high-purity volatile solvent, such as dichloromethane or ethyl acetate. A typical concentration is 1 mg/mL.
- **Standard Preparation:** Prepare a standard solution of high-purity **m-Tolyl acetate** ($\geq 99\%$) at a known concentration in the same solvent.
- **GC System Configuration:**
 - **Injector:** Split/splitless injector, typically operated in split mode (e.g., 50:1 split ratio) at a temperature of 250 °C.
 - **Column:** A non-polar or mid-polarity capillary column is suitable (e.g., DB-5, HP-5ms, or DB-Wax; 30 m x 0.25 mm ID x 0.25 μ m film thickness).
 - **Carrier Gas:** Helium or Hydrogen with a constant flow rate (e.g., 1 mL/min).
 - **Oven Program:** Start at a low temperature (e.g., 60 °C), hold for 1-2 minutes, then ramp at a controlled rate (e.g., 10-15 °C/min) to a final temperature of 240 °C and hold for several minutes.
 - **Detector:** Flame Ionization Detector (FID) is standard for organic compounds. Set detector temperature to 280-300 °C.
- **Injection:** Inject a small volume (typically 1 μ L) of the prepared sample and standard solutions into the GC.
- **Data Analysis:** Identify the peak corresponding to **m-Tolyl acetate** based on the retention time of the standard. Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram (assuming all components have a similar response factor in the FID).

Safety Information

m-Tolyl acetate is a combustible liquid and requires appropriate handling procedures.

- Personal Protective Equipment (PPE): Use of eyeshields, gloves, and a suitable respirator is recommended.
- Storage: Store in a well-ventilated area away from ignition sources. It is classified under Storage Class 10 for combustible liquids.
- Hazards: While specific GHS classifications can vary, related compounds can cause skin and eye irritation.[8] Always consult the product-specific Safety Data Sheet (SDS) before handling.[2]

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